

Application Notes and Protocols: Acetoxyacetyl Chloride in the Synthesis of Pharmaceutical Intermediates

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Compound of Interest

Compound Name: Acetoxyacetyl chloride

Cat. No.: B084561

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Introduction

Acetoxyacetyl chloride ($C_4H_5ClO_3$) is a highly reactive and versatile bifunctional reagent, making it a valuable building block in the synthesis of a wide array of pharmaceutical intermediates.^[1] Its dual reactivity, stemming from the electrophilic acyl chloride and the acetoxy group, allows for the strategic introduction of the acetoxyacetyl moiety or a subsequent hydroxyl group after hydrolysis.^[1] This unique characteristic is leveraged in the construction of complex molecular architectures essential for the therapeutic efficacy of various drugs.^{[2][3]}

This document provides detailed application notes and experimental protocols for the use of **acetoxyacetyl chloride** in the synthesis of key pharmaceutical intermediates, including β -lactams, α -hydroxyacetophenones, and precursors for drugs such as Roxatidine and Paclitaxel.

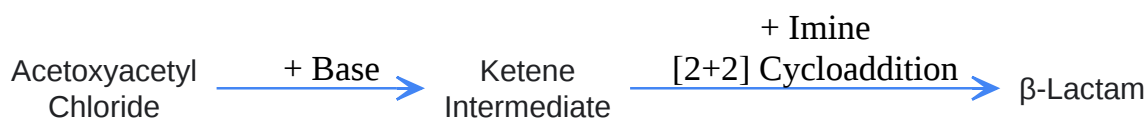
Synthesis of β -Lactam Intermediates via Staudinger Cycloaddition

The β -lactam ring is a core structural motif in a multitude of antibiotics.^[1] The Staudinger [2+2] cycloaddition between a ketene, generated in situ from **acetoxyacetyl chloride**, and an imine is a powerful method for the construction of this four-membered ring system.^{[1][4][5]}

Reaction Scheme:

Imine

Base (e.g., Et₃N)

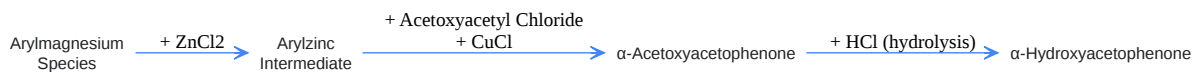


HCl (aq)

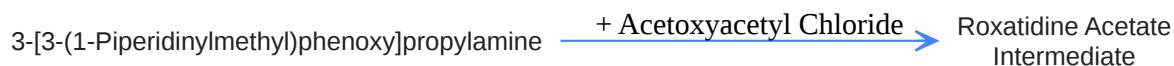
CuCl (cat.)

Acetoxyacetyl
Chloride

ZnCl₂

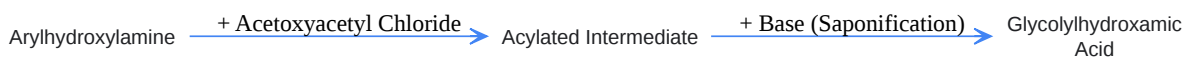


Acetoxyacetyl
Chloride



Base (e.g., NaOH)

Acetoxyacetyl
Chloride



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